

# A Comparative Analysis of the Physical Properties of C4-C7 Alkanols

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Ethylpentan-1-ol

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the key physical properties of straight-chain alkanols with four to seven carbon atoms: butanol, pentanol, hexanol, and heptanol. The data presented is intended to assist researchers, scientists, and drug development professionals in solvent selection, formulation development, and understanding structure-property relationships. All quantitative data is summarized for easy comparison, and detailed experimental protocols for the determination of these properties are provided.

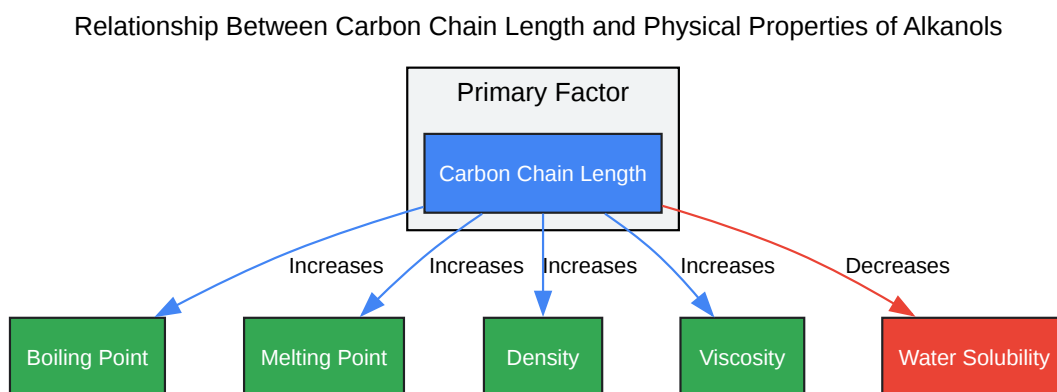
## Core Physical Properties at a Glance

The following table summarizes the key physical properties of C4-C7 alkanols. These values highlight the trends observed as the carbon chain length increases.

Property	1-Butanol (C4)	1-Pentanol (C5)	1-Hexanol (C6)	1-Heptanol (C7)
Boiling Point (°C)	117.7[1]	138[2][3]	157[4]	175[4]
Melting Point (°C)	-89.8[5]	-77.6[5]	-45[5]	-34[5]
Density (g/cm <sup>3</sup> at 20°C)	0.810[6]	0.815[6]	0.819[6]	0.822[6]
Dynamic Viscosity (mPa·s at 20°C)	2.544	3.346	4.59	5.98
Solubility in Water (g/100 g at 20°C)	7.3	2.2[7]	0.6[8]	0.15[8]

## Structure-Property Relationships

The physical properties of alkanols are significantly influenced by the length of their hydrocarbon chain. The following diagram illustrates the logical relationship between increasing carbon chain length and the observed trends in physical properties.



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Caption: Increasing carbon chain length in C4-C7 alkanols leads to higher boiling points, melting points, density, and viscosity, while decreasing water solubility.

As the carbon chain length increases, the nonpolar character of the alkanol molecule becomes more dominant.<sup>[9][10]</sup> This leads to stronger van der Waals forces between molecules, resulting in higher boiling and melting points.<sup>[3][7]</sup> The increased molecular weight and intermolecular forces also contribute to a rise in density and viscosity.<sup>[11][12]</sup> Conversely, the growing hydrophobic hydrocarbon tail disrupts the hydrogen bonding with water molecules, causing a significant decrease in water solubility.<sup>[9][13][14]</sup>

## Experimental Protocols

The following are detailed methodologies for the determination of the key physical properties discussed in this guide.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.

Apparatus:

- Thiele tube or a similar heating bath (e.g., Mel-Temp apparatus)<sup>[8][9]</sup>
- Thermometer
- Capillary tube (sealed at one end)
- Small test tube
- Sample of the alkanol
- Heating source (e.g., Bunsen burner or heating mantle)

Procedure:

- Add a small amount of the alkanol to the small test tube.
- Place the capillary tube, with its open end down, into the test tube containing the alkanol.
- Attach the test tube to the thermometer.
- Place the thermometer and test tube assembly into the Thiele tube or heating bath. The bulb of the thermometer should be level with the bottom of the test tube.
- Gently heat the side arm of the Thiele tube.
- As the temperature rises, a stream of bubbles will emerge from the capillary tube.
- Continue heating until a steady stream of bubbles is observed.
- Turn off the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.  
[\[6\]](#)[\[15\]](#)

## Determination of Melting Point

The melting point is the temperature at which a solid becomes a liquid. For these alkanols, this measurement would be taken at sub-ambient temperatures.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)[\[8\]](#)
- Capillary tubes (sealed at one end)
- Sample of the solidified alkanol
- Cooling bath (e.g., dry ice/acetone)

Procedure:

- Ensure the alkanol sample is completely solidified.

- Finely powder the solid sample.
- Pack a small amount of the powdered solid into the bottom of a capillary tube.[\[1\]](#)[\[16\]](#)[\[17\]](#)
- Place the capillary tube into the heating block of the melting point apparatus, which has been pre-cooled.
- Slowly increase the temperature of the block.
- Observe the sample through the magnifying lens.
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
- Record the temperature at which the entire sample has turned into a liquid (the end of the melting range).[\[18\]](#)

## Determination of Density

Density is the mass of a substance per unit volume.

Apparatus:

- Pycnometer or a graduated cylinder and an electronic balance[\[14\]](#)[\[19\]](#)
- Sample of the alkanol
- Water bath for temperature control

Procedure:

- Measure the mass of the clean, dry pycnometer (or graduated cylinder).
- Fill the pycnometer with the alkanol sample, ensuring there are no air bubbles. If using a graduated cylinder, add a known volume of the alkanol.
- Place the filled pycnometer in a water bath to bring it to the desired temperature (e.g., 20°C).
- Measure the mass of the filled pycnometer.

- The density is calculated by dividing the mass of the alkanol (mass of filled pycnometer minus the mass of the empty pycnometer) by its volume.[\[11\]](#)[\[20\]](#)[\[21\]](#)

## Determination of Viscosity

Viscosity is a measure of a fluid's resistance to flow.

Apparatus:

- Ostwald viscometer or a similar capillary viscometer[\[3\]](#)[\[13\]](#)[\[22\]](#)
- Water bath for temperature control
- Stopwatch
- Pipette
- Sample of the alkanol

Procedure:

- Clean and dry the viscometer thoroughly.
- Using a pipette, introduce a known volume of the alkanol into the larger bulb of the viscometer.
- Place the viscometer in a constant temperature water bath and allow it to equilibrate.
- Draw the liquid up through the capillary tube into the smaller bulb until the meniscus is above the upper calibration mark.
- Release the suction and measure the time it takes for the meniscus to fall from the upper calibration mark to the lower calibration mark.
- The viscosity can be calculated by comparing this time to the time taken for a reference liquid of known viscosity (e.g., water) to flow through the same viscometer.[\[13\]](#)

## Determination of Water Solubility

Water solubility is the maximum amount of a substance that can dissolve in a given amount of water at a specific temperature.

Apparatus:

- Test tubes or vials with stoppers[23]
- Graduated pipettes or burettes
- Water bath for temperature control
- Analytical balance

Procedure:

- In a series of test tubes, add a known volume of water.
- To each test tube, add a progressively larger, known amount of the alkanol.
- Stopper the test tubes and shake them vigorously for a set period to ensure thorough mixing.
- Place the test tubes in a constant temperature water bath and allow any undissolved alkanol to separate.
- Observe the test tubes to determine the point at which no more alkanol dissolves (i.e., when a separate layer or cloudiness persists).
- Alternatively, for a more quantitative measurement, a saturated solution can be prepared, and the concentration of the alkanol in the aqueous phase can be determined using techniques such as gas chromatography or NMR spectroscopy.[2]

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## References

- 1. [chem.libretexts.org](https://chem.libretexts.org) [[chem.libretexts.org](https://chem.libretexts.org)]
- 2. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- 3. Determination of Viscosity of Organic Solvents (Theory) : Physical Chemistry Virtual Lab : Chemical Sciences : Amrita Vishwa Vidyapeetham Virtual Lab [[vlab.amrita.edu](https://vlab.amrita.edu)]
- 4. [www1.udel.edu](https://www1.udel.edu) [[www1.udel.edu](https://www1.udel.edu)]
- 5. [scribd.com](https://scribd.com) [[scribd.com](https://scribd.com)]
- 6. [uomus.edu.iq](https://uomus.edu.iq) [[uomus.edu.iq](https://uomus.edu.iq)]
- 7. [saltise.ca](https://saltise.ca) [[saltise.ca](https://saltise.ca)]
- 8. [chem.ucalgary.ca](https://chem.ucalgary.ca) [[chem.ucalgary.ca](https://chem.ucalgary.ca)]
- 9. [phillysim.org](https://phillysim.org) [[phillysim.org](https://phillysim.org)]
- 10. [scribd.com](https://scribd.com) [[scribd.com](https://scribd.com)]
- 11. [chem.libretexts.org](https://chem.libretexts.org) [[chem.libretexts.org](https://chem.libretexts.org)]
- 12. [uomus.edu.iq](https://uomus.edu.iq) [[uomus.edu.iq](https://uomus.edu.iq)]
- 13. [wjec.co.uk](https://wjec.co.uk) [[wjec.co.uk](https://wjec.co.uk)]
- 14. [vijaynazare.weebly.com](https://vijaynazare.weebly.com) [[vijaynazare.weebly.com](https://vijaynazare.weebly.com)]
- 15. [westlab.com](https://westlab.com) [[westlab.com](https://westlab.com)]
- 16. [jan.ucc.nau.edu](https://jan.ucc.nau.edu) [[jan.ucc.nau.edu](https://jan.ucc.nau.edu)]
- 17. [ursinus.edu](https://ursinus.edu) [[ursinus.edu](https://ursinus.edu)]
- 18. Measuring density | Class experiment | RSC Education [[edu.rsc.org](https://edu.rsc.org)]
- 19. [homesciencetools.com](https://homesciencetools.com) [[homesciencetools.com](https://homesciencetools.com)]
- 20. [chm.uri.edu](https://chm.uri.edu) [[chm.uri.edu](https://chm.uri.edu)]
- 21. [phys.chem.elte.hu](https://phys.chem.elte.hu) [[phys.chem.elte.hu](https://phys.chem.elte.hu)]
- 22. [uomustansiriyah.edu.iq](https://uomustansiriyah.edu.iq) [[uomustansiriyah.edu.iq](https://uomustansiriyah.edu.iq)]
- 23. [chem.ws](https://chem.ws) [[chem.ws](https://chem.ws)]
- To cite this document: BenchChem. [A Comparative Analysis of the Physical Properties of C4-C7 Alkanols]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1268609#a-comparative-study-of-the-physical-properties-of-c4-c7-alkanols>]

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